

PBZ1038 dosage and administration guidelines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PBZ1038
Cat. No.: B15564776

[Get Quote](#)

Application Notes and Protocols for PBZ1038

For Research Use Only. Not for use in diagnostic procedures.

Introduction

PBZ1038 is a small molecule inhibitor of the bacterial GroES/GroEL chaperone system, a critical component for protein folding in bacteria.^{[1][2][3]} It is a bis-sulfonamido-2-phenylbenzoxazole compound and a structural analog of PBZ1587. **PBZ1038** exhibits potent inhibitory activity against Gram-negative chaperonins, leading to its antimicrobial effects.^{[1][2][3]} These application notes provide detailed protocols for in vitro and cellular assays to characterize the activity of **PBZ1038**, as well as a summary of its biochemical and cellular activities.

Data Presentation

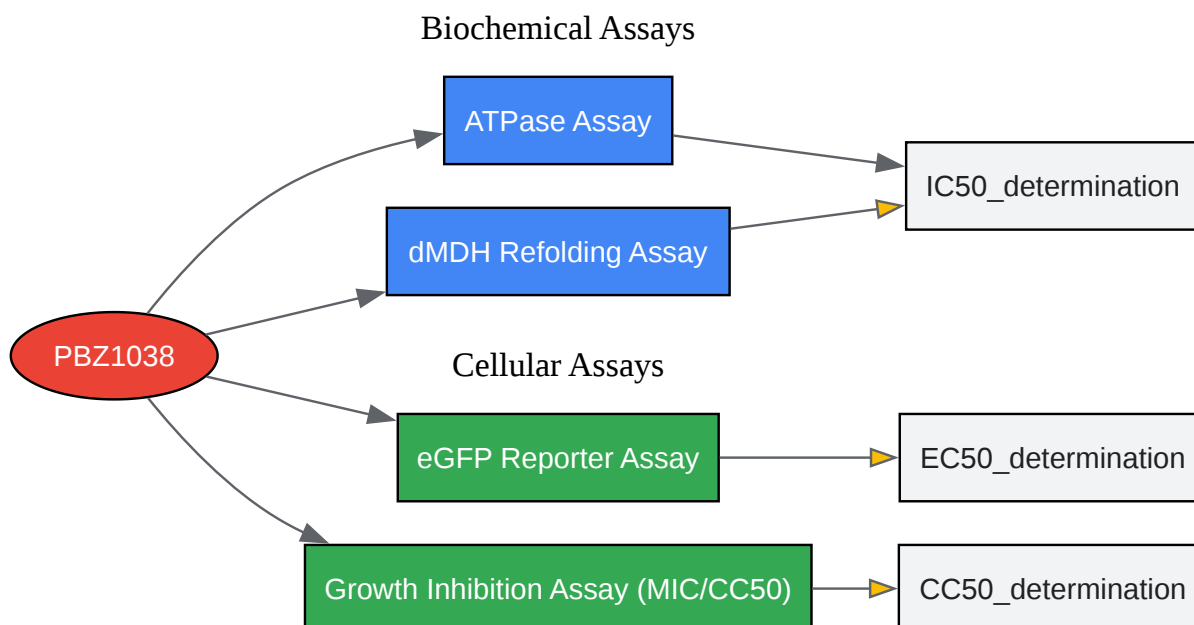
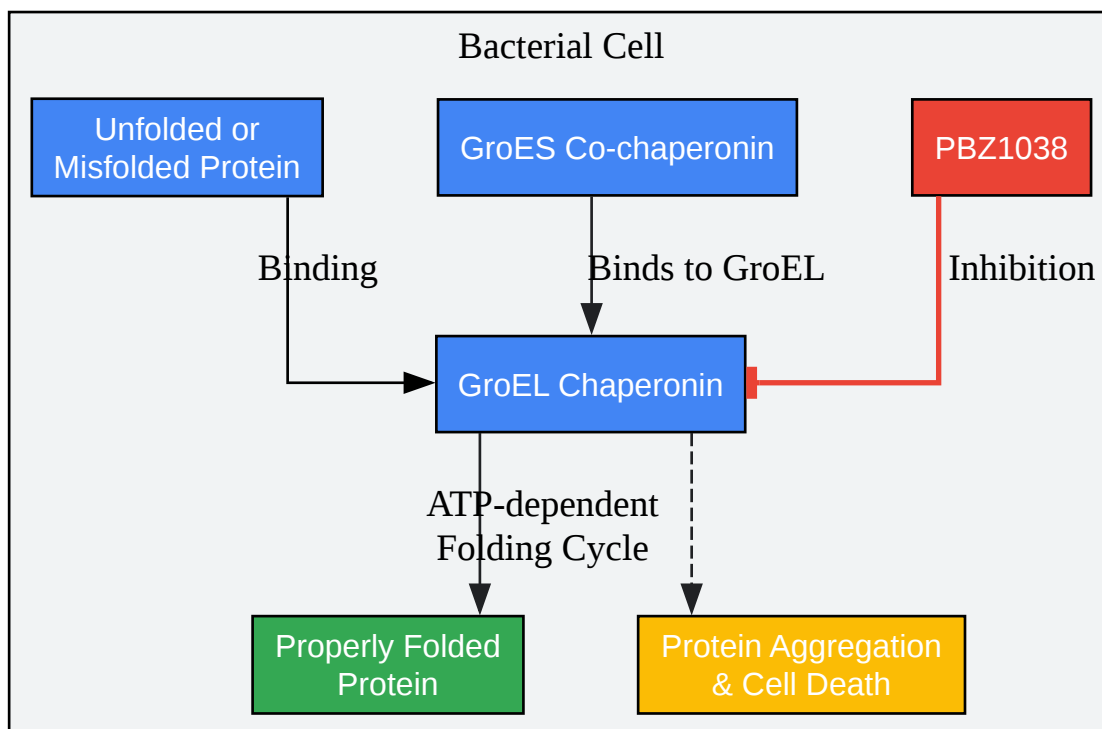
Table 1: Biochemical Activity of PBZ1038

Target	Assay Type	IC50 (μM)	Organism	Notes
GroEL	dMDH Refolding	0.020 ± 0.003	E. coli	Inhibition of GroES/GroEL-mediated refolding of denatured malate dehydrogenase.
GroEL A106N Mutant	dMDH Refolding	>100	E. coli	Demonstrates the importance of the A106 residue in the GroEL binding pocket for PBZ1038 activity.

Table 2: Cellular Activity of PBZ1038

Cell Line / Strain	Assay Type	EC50 (μM)	CC50 (μM)	Organism	Notes
E. coli MC4100 ΔacrB (expressing E. coli GroES/GroEL)	eGFP Reporter	0.04 ± 0.01	0.05 ± 0.01	E. coli	Measures the inhibition of GroEL-dependent folding of a mutated eGFP in a multidrug efflux pump deficient strain.
E. coli MC4100 ΔacrB (expressing E. faecium GroES/GroEL)	eGFP Reporter	0.21 ± 0.03	0.41 ± 0.06	E. coli	Demonstrate s reduced potency against the Gram-positive E. faecium chaperonin.
E. coli MC4100 ΔacrB (expressing WT GroEL)	Growth Inhibition	-	0.05 ± 0.01	E. coli	Measures the cytotoxic effect of PBZ1038.
E. coli MC4100 ΔacrB (expressing A106N GroEL)	Growth Inhibition	-	>100	E. coli	Rescue of the cytotoxic phenotype by a resistant GroEL mutant confirms on-target activity.

Mandatory Visualization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. lander-lab.com](http://lander-lab.com) [lander-lab.com]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- To cite this document: BenchChem. [PBZ1038 dosage and administration guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15564776/docs#pbz1038-dosage-and-administration-guidelines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check